

Ammonium Formate: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: Ammonium formate

Cat. No.: B103936

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Introduction

Ammonium formate (NH_4HCO_2) is the ammonium salt of formic acid. It is a colorless, hygroscopic, crystalline solid with a molecular weight of 63.06 g/mol. [1][2][3][4] This compound serves as a versatile reagent in various chemical applications, from organic synthesis to analytical chromatography. This technical guide provides an in-depth overview of the core physicochemical properties of **ammonium formate**, its applications, and relevant experimental contexts for researchers, scientists, and drug development professionals.

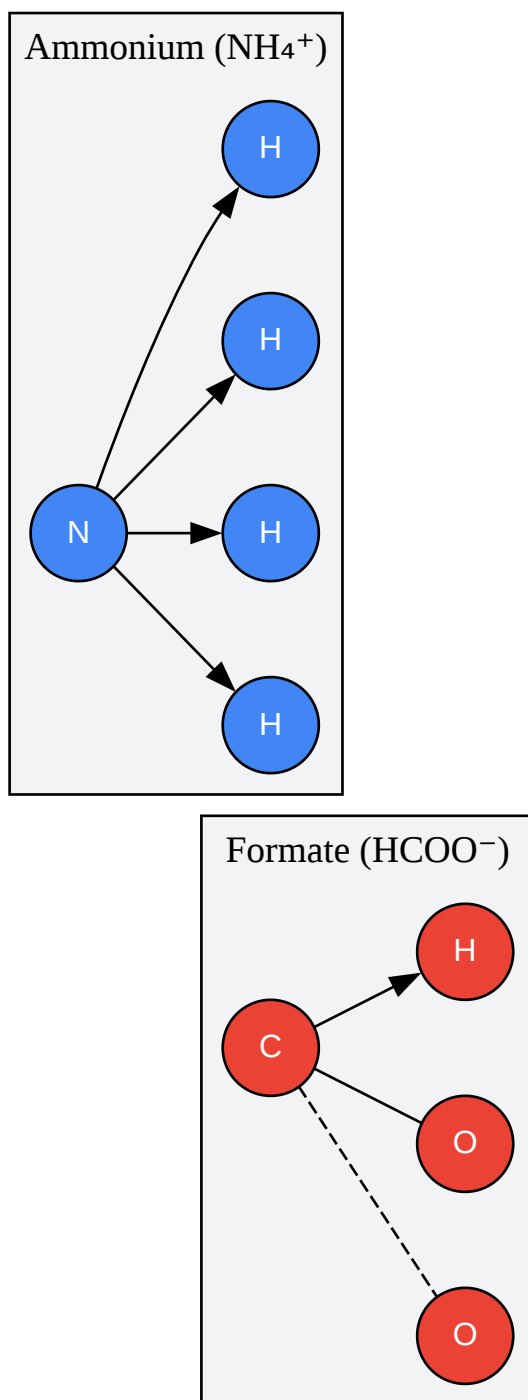
Physicochemical Properties

Ammonium formate is characterized by its high solubility in water, which increases significantly with temperature. [1] It is also soluble in liquid ammonia and alcohol. [1][4] Key quantitative data are summarized in the table below.

Property	Value
Molecular Formula	CH ₅ NO ₂
Molecular Weight	63.06 g/mol [1] [2] [3] [4]
CAS Number	540-69-2 [1] [2]
Melting Point	116-121 °C [1] [2]
Density	1.280 g/cm ³ [1]
Appearance	White monoclinic deliquescent crystals or granules [1]

Chemical Structure and Visualization

The chemical structure of **ammonium formate** consists of the ammonium cation (NH₄⁺) and the formate anion (HCOO⁻). The ionic bond between these two components defines its salt characteristics.



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Caption: Chemical structure of **Ammonium Formate**.

Applications in Research and Development

Ammonium formate is a widely utilized compound in various scientific domains:

- **Organic Synthesis:** It is a key reagent in the Leuckart reaction, a method for the reductive amination of aldehydes and ketones.[\[1\]](#)[\[2\]](#)
- **Analytical Chemistry:** Due to its volatility and buffering capacity at low pH (2.7-3.7), it is an excellent buffer in High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC/MS).[\[1\]](#)
- **Catalysis:** It is used in conjunction with palladium on carbon (Pd/C) for the reduction of various functional groups.[\[1\]](#)
- **Biochemistry:** In biological studies, formate, the conjugate base of formic acid, is an intermediate in normal metabolism and has been studied for its effects on mitochondrial electron transport.[\[3\]](#)

Experimental Protocols: A Note on Methodologies

The effective use of **ammonium formate** in a laboratory setting requires adherence to specific experimental protocols. For instance, in its application as a buffer for LC/MS, the concentration of the **ammonium formate** solution must be precisely controlled to achieve optimal separation and ionization. A typical starting concentration for an LC/MS mobile phase buffer is 10 mM.

Preparation of a 10 mM **Ammonium Formate** Buffer:

- **Reagents and Equipment:**
 - **Ammonium formate** (≥99.0% purity)
 - Ultrapure water (18.2 MΩ·cm)
 - Formic acid (for pH adjustment)
 - pH meter
 - Volumetric flask
 - Magnetic stirrer and stir bar

- Procedure:
 - Weigh out the required mass of **ammonium formate** to prepare the desired volume of a 10 mM solution (e.g., 0.06306 g for 100 mL).
 - Dissolve the **ammonium formate** in approximately 80% of the final volume of ultrapure water in a volumetric flask.
 - Gently stir the solution until the solid is completely dissolved.
 - Adjust the pH of the solution to the desired value (typically between 2.7 and 3.7 for reverse-phase chromatography) by adding formic acid dropwise while monitoring with a calibrated pH meter.
 - Add ultrapure water to the final volume mark on the volumetric flask.
 - Filter the buffer solution through a 0.22 μm filter to remove any particulate matter before use in an HPLC or LC/MS system.

Safety and Handling

Ammonium formate is a hygroscopic and stable compound.^[1] However, it is incompatible with strong acids and strong oxidizing agents.^[1] Appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling the compound. Store in a cool, dry place away from incompatible substances.

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